Technical Monograph: 2-Chloro-5-methoxy-4-nitropyridine[1][2][3]

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Compound of Interest	
Compound Name:	*2-Chloro-5-methoxy-4-nitropyridine*
CAS No.:	*1805667-69-9; 22353-52-2*
Cat. No.:	*B2606098*

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Chemical Identity & Structural Analysis

CAS Registry Number: 1805667-69-9 IUPAC Name: **2-Chloro-5-methoxy-4-nitropyridine** Molecular Formula: $C_6H_5ClN_2O_3$ Molecular Weight: 188.57 g/mol SMILES:COc1c([O-])cc(Cl)nc1[1]

Structural Logic & Electronic Profile

The molecule features a pyridine core decorated with three distinct functional groups, creating a "push-pull" electronic system that defines its reactivity:

- C2-Chloro: A highly reactive leaving group activated by the ring nitrogen and the electron-withdrawing nitro group at C4.[1] This is the primary site for SNAr diversification.
- C4-Nitro: A strong electron-withdrawing group (EWG) that activates the C2 position for nucleophilic attack.[1] It also serves as a latent amine; reduction yields the 4-amino derivative, a precursor to fused bicyclic systems (e.g., imidazo[4,5-c]pyridines).[1]

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- C5-Methoxy: An electron-donating group (EDG) by resonance.[1] Its position ortho to the nitro group and meta to the chlorine provides unique steric bulk and electronic modulation, often critical for selectivity in ATP-competitive inhibitor design.[1]

Note on Isomerism: Researchers must distinguish this compound from 2-chloro-4-methoxy-5-nitropyridine (CAS 607373-83-1).[1] The CAS 1805667-69-9 isomer places the nitro group at the 4-position, which significantly alters the vector of substituents in downstream synthesis.[1]

Synthesis & Manufacturing Strategy

Since specific literature on this exact CAS is proprietary or sparse, the following protocol is derived from established pyridine regiochemistry principles, specifically the nitration of activated pyridines.

Core Synthesis Pathway

The most robust route involves the nitration of 2-chloro-5-methoxypyridine.[1] The methoxy group at C5 acts as an ortho/para director. Since the C2 position is blocked by Chlorine and the C6 position is deactivated by the adjacent ring Nitrogen (and sterically less favorable), nitration selectively occurs at C4.

Step-by-Step Protocol (Proposed)

Precursor: 2-Chloro-5-methoxypyridine (CAS 1480-65-5)[1]

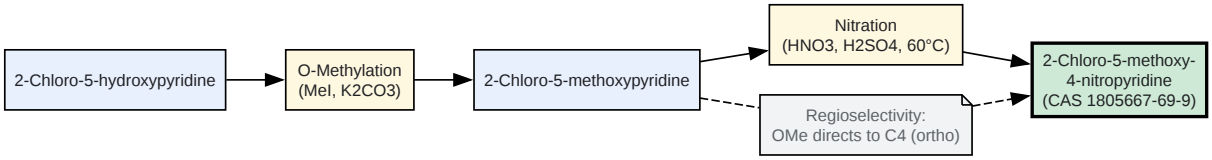
- Preparation of Nitration Mixture:
  - Cool concentrated sulfuric acid (H_2SO_4, 10 vol) to 0°C.
  - Slowly add fuming nitric acid (HNO_3, 1.5 eq) dropwise, maintaining temperature <10°C to prevent exotherm.
- Addition of Substrate:
  - Add 2-chloro-5-methoxypyridine portion-wise to the nitration mixture at 0–5°C.
- Reaction:

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- Allow the mixture to warm to room temperature.
- Heat to 45–60°C. Monitor by LCMS. The reaction is driven by the activation from the 5-OMe group.
- Endpoint: Disappearance of starting material (typically 2–4 hours).

- Workup:
  - Pour the reaction mixture onto crushed ice/water (exothermic quench).
  - Neutralize with solid Na_2CO_3 or NH_4OH to pH ~7–8.
  - Extract with Ethyl Acetate (3x).
  - Wash organic layer with brine, dry over Na_2SO_4, and concentrate.
- Purification:
  - Recrystallization from Ethanol/Water or Flash Column Chromatography (Hexane/EtOAc) to isolate the 4-nitro isomer from trace 6-nitro byproducts.[1]

Visualization of Synthesis Logic



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Figure 1: Proposed synthetic pathway leveraging the orth-directing power of the methoxy group.

Physical Properties & Characterization

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Note: Experimental data for this specific isomer is limited in public domains. Values below represent predicted ranges based on structural analogs.

Property	Value / Description	Note
Appearance	Pale yellow to orange solid	Nitro-pyridines are typically colored.[1][2]
Melting Point	65 – 85°C (Predicted)	Analog (4-OMe isomer) melts ~70°C.
Solubility	Soluble in DMSO, DCM, EtOAc.[1]	Poor water solubility.
pKa (Conj. Acid)	~ -1.5 to 0.5	Pyridine N is weakly basic due to EWG (NO_2, Cl).[1]
LogP	~ 1.6	Lipophilic, suitable for membrane permeability.
H-Bond Acceptors	4 (N-ring, NO_2, OMe)	Key for kinase hinge binding.[1]

Reactivity Profile & Applications

This molecule is a "linchpin" intermediate. Its value lies in the ability to sequentially functionalize the pyridine ring.

A. SNAr Displacement (C2 Position)

The Chlorine at C2 is highly activated by the para-nitro group.[1]

- Reagent: Primary/Secondary amines, Alkoxides, Thiols.
- Conditions: Mild base (DIPEA, K_2CO_3), polar solvent (DMF, DMSO), RT to 60°C.
- Application: Introduction of the "tail" region of a drug molecule (e.g., solubilizing groups like piperazines).

B. Nitro Reduction (C4 Position)

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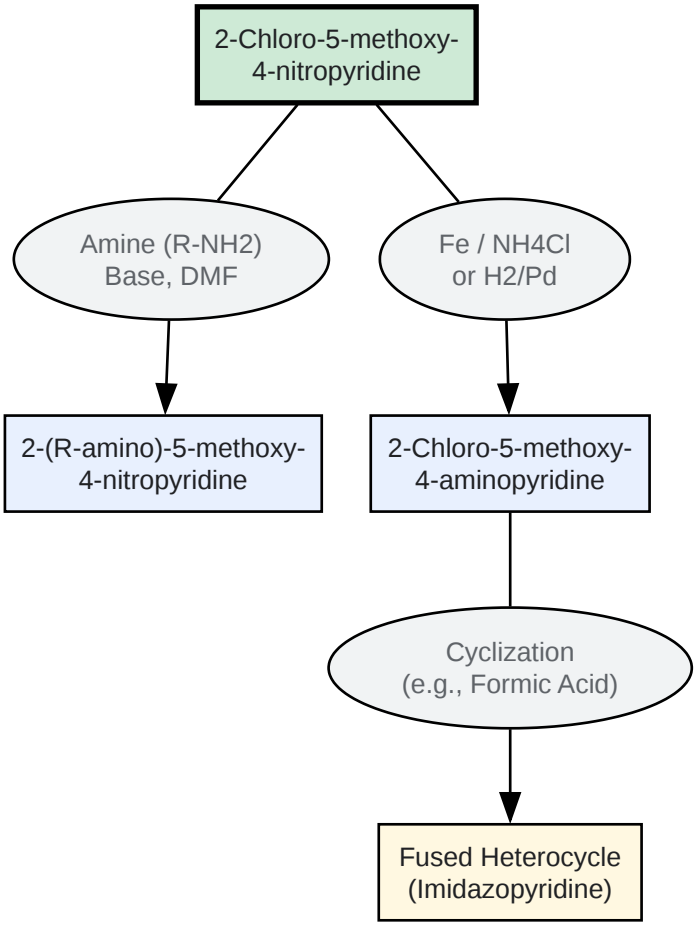
- Reagent: Fe/NH_4Cl, $SnCl_2$, or H_2/Pd-C.[1]
- Product: 2-Chloro-5-methoxy-4-aminopyridine (or the C2-substituted derivative).[1]
- Significance: The resulting ortho-amino-methoxy motif is unstable to oxidation but serves as a precursor to Pyrrolo[2,3-c]pyridines or Imidazo[4,5-c]pyridines upon cyclization.[1]

C. Drug Development Context

This scaffold is relevant for:

- EGFR Inhibitors: The 4-amino-5-methoxy-pyridine core mimics the quinazoline scaffold found in Gefitinib/Erlotinib but with different solubility and metabolic stability profiles.[1]
- ALK Inhibitors: Used to construct fused bicyclic systems that bind to the ATP pocket.

Reaction Workflow Diagram



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Figure 2: Divergent synthesis capabilities: SNAr displacement at C2 vs. Reduction at C4.[1]

Safety & Handling (GHS Standards)

Based on standard hazard profiles for chloronitropyridines.

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling Protocols:
  - Ventilation: Always handle in a chemical fume hood to avoid inhalation of dust/vapors.
  - PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
  - Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Protect from light.

Critical Identification Note: Do not confuse CAS 1805667-69-9 with CAS 3567-69-9 (Carmoisine/Azorubine), which is a red food dye.[1] The CAS numbers are similar, but the chemistries are unrelated. Always verify the structure (Pyridine vs. Azo-Naphthalene) before use.[1]

References

- Compound Identification
  - Source: BLD Pharm Catalog Entry for CAS 1805667-69-9.[1][3]

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- Link:[1][3]
- Source: Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry. Wiley. (Standard text describing electrophilic substitution rules for pyridines).
- Related Isomer Chemistry (2-Chloro-4-methoxy-5-nitropyridine)
  - Source: PubChem CID 44119673.
  - Link:
  - Context: Provides comparative physical property d
- Safety Data (GHS Class)
  - Source: ChemicalBook MSDS for Chloronitropyridines.
  - Link:[1]

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Sources

- 1. 607373-83-1|2-Chloro-4-methoxy-5-nitropyridine|BLD Pharm [bldpharm.com]
- 2. 3567-69-9 | CAS DataBase [m.chemicalbook.com]
- 3. 75711-00-1|2-Chloro-3-methoxy-5-nitropyridine|BLD Pharm [bldpharm.com]
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